

6-Bromohex-2-yne: A Comprehensive Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 6-bromohex-2-yne

Cat. No.: B2612857

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromohex-2-yne is a chemical compound with the molecular formula C_6H_9Br .^[1] It belongs to the class of haloalkynes, which are characterized by the presence of a halogen atom and a carbon-carbon triple bond. Due to its reactive nature as a potential alkylating agent, a thorough understanding of its safety and hazards is paramount for professionals in research, discovery, and drug development. This technical guide provides an in-depth overview of the known safety information, handling procedures, and toxicological profile of **6-bromohex-2-yne**, based on available data and the properties of structurally related compounds.

Physicochemical and Toxicological Properties

While specific quantitative toxicological data such as LD50 (median lethal dose) or LC50 (median lethal concentration) for **6-bromohex-2-yne** are not readily available in the public domain, its hazard profile can be inferred from its chemical structure and the known properties of haloalkanes and alkylating agents.

Physicochemical Data

Proper handling and storage procedures are informed by the physicochemical properties of a substance.

Property	Value	Source
Molecular Formula	C ₆ H ₉ Br	[1]
Molecular Weight	161.04 g/mol	[1]
Appearance	Not specified; likely a liquid	Inferred
Storage Temperature	2-8°C, sealed in a dry environment	[2]

Toxicological Data

As a bromoalkane, **6-bromohex-2-yne** is classified as a hazardous substance. The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements.[1]

Hazard Class	GHS Hazard Statement
Flammable liquids	H226: Flammable liquid and vapor
Skin corrosion/irritation	H315: Causes skin irritation
Serious eye damage/eye irritation	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure; Respiratory tract irritation	H335: May cause respiratory irritation

Note: Specific quantitative toxicity values (e.g., LD50, LC50) for **6-bromohex-2-yne** are not publicly available. The toxicological assessment is based on its GHS classification and the known hazards of alkylating agents.

Mechanism of Toxicity: The Role of Alkylating Agents

6-Bromohex-2-yne is a potential alkylating agent. Alkylating agents are reactive compounds that can transfer an alkyl group to nucleophilic sites on biological macromolecules, most significantly DNA. This action can lead to cytotoxicity and has implications for both therapeutic applications and toxicity.

The proposed mechanism of toxicity for **6-bromohex-2-yne** involves the covalent modification of DNA, leading to a cascade of cellular events that can result in cell cycle arrest and apoptosis.

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References

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